

Application Notes and Protocols for Measuring Brinzolamide Concentration

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Compound of Interest

Compound Name: *Brinzolamide*

Cat. No.: *B549342*

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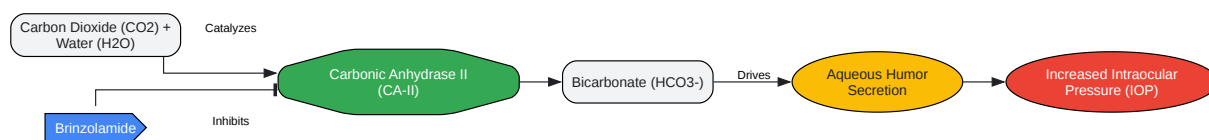
These application notes provide detailed methodologies for the quantitative analysis of **Brinzolamide** in various matrices. The protocols are intended for use by researchers, scientists, and professionals in drug development and quality control.

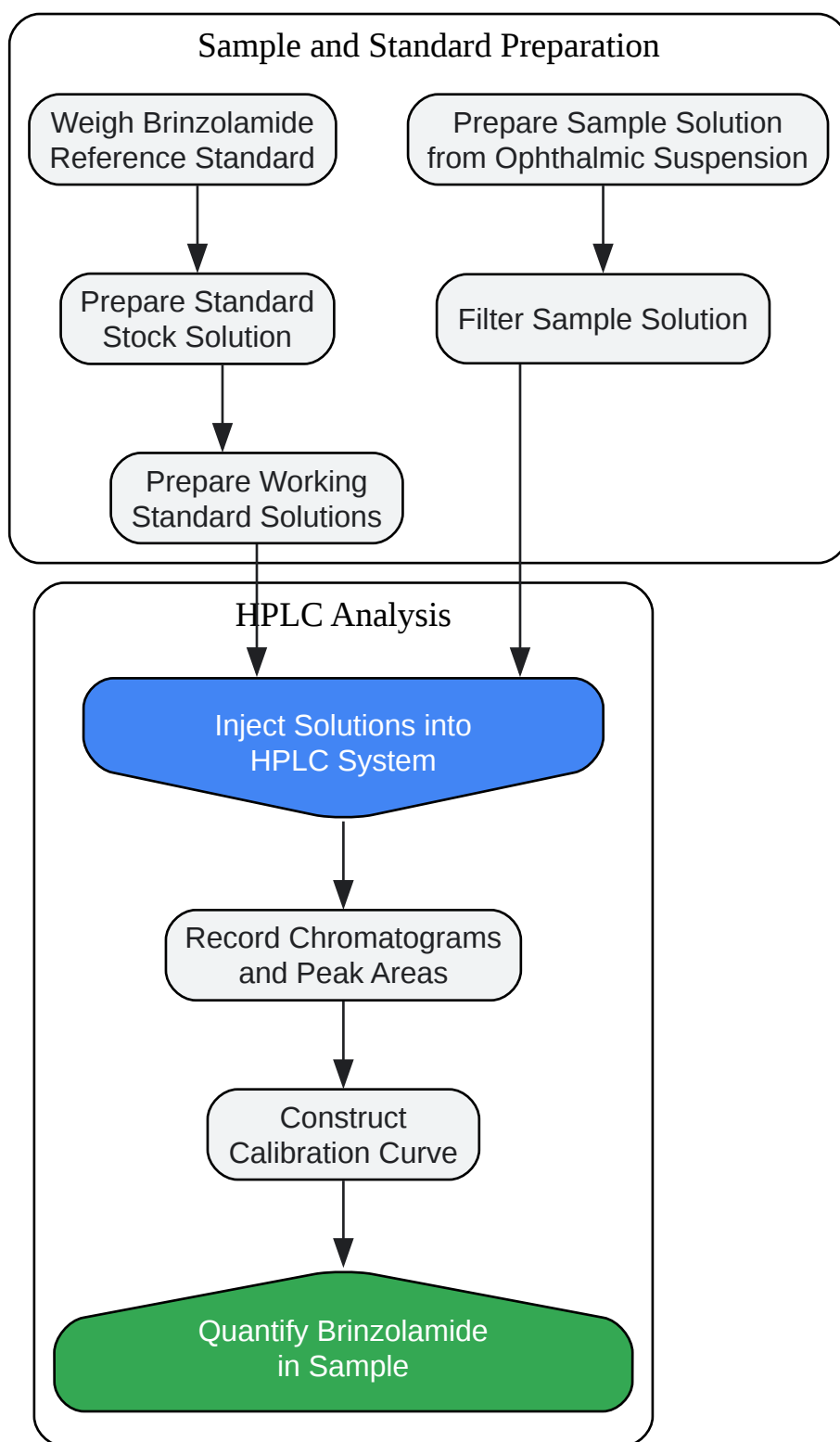
Introduction

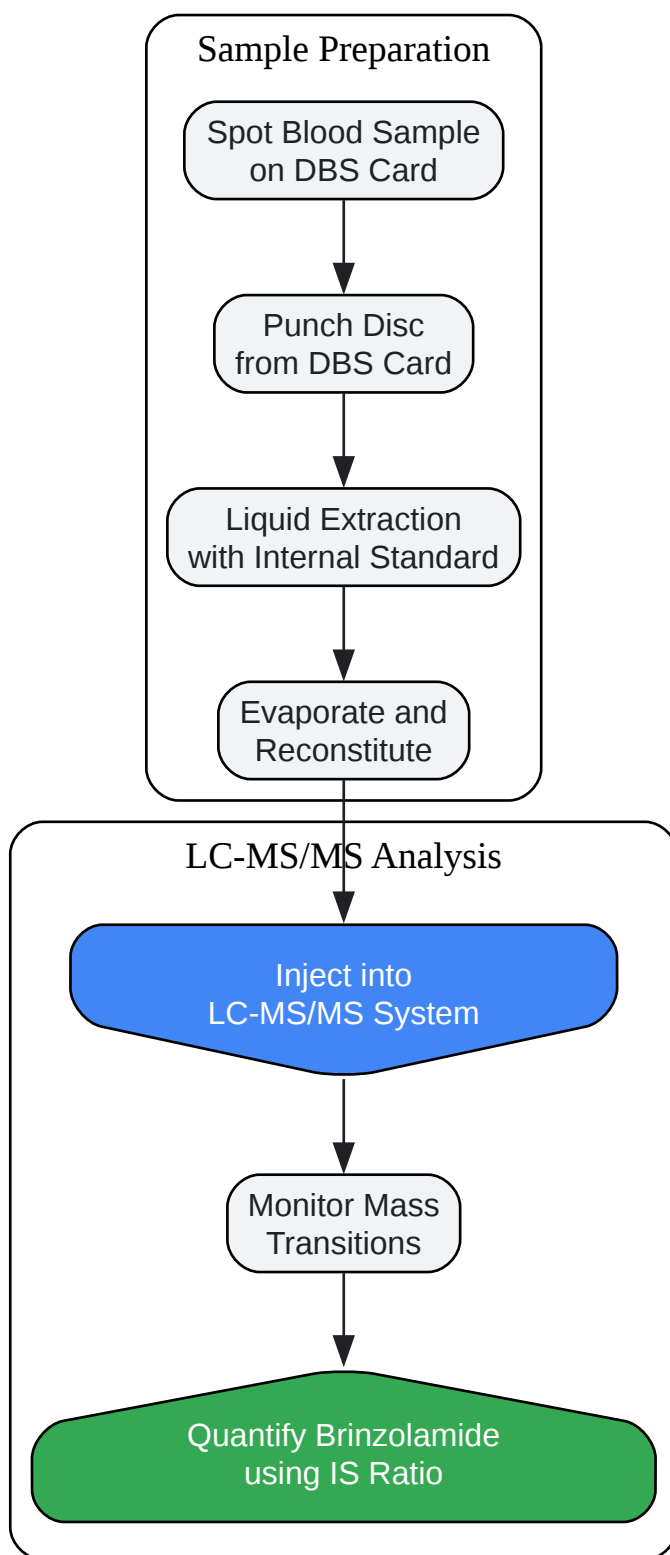
Brinzolamide is a carbonic anhydrase inhibitor used to lower intraocular pressure in patients with open-angle glaucoma or ocular hypertension.^[1] Accurate and precise measurement of **Brinzolamide** concentrations in pharmaceutical formulations and biological samples is crucial for quality control, pharmacokinetic studies, and clinical monitoring. This document outlines several validated analytical methods for this purpose, including High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and UV-Visible Spectrophotometry.

Mechanism of Action of Brinzolamide

Brinzolamide is a highly specific, non-competitive, and reversible inhibitor of carbonic anhydrase II (CA-II).^{[2][3]} The inhibition of CA-II in the ciliary processes of the eye reduces the formation of bicarbonate ions, which in turn decreases aqueous humor secretion.^{[1][4]} This leads to a reduction in intraocular pressure.^[4]







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References

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